

Application Notes and Protocols for CYM50308 in Cancer Immunology Research

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Compound of Interest

Compound Name: CYM50308

Cat. No.: B606898

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These application notes provide a comprehensive guide for utilizing **CYM50308**, a potent and selective agonist of the Sphingosine-1-Phosphate Receptor 4 (S1PR4), in a cancer immunology research setting. This document outlines the mechanism of action, key quantitative data, detailed experimental protocols, and visual representations of relevant pathways and workflows.

Introduction to CYM50308

CYM50308 is a small molecule agonist for S1PR4, a G protein-coupled receptor predominantly expressed on hematopoietic cells.^[1] Unlike other S1P receptors, S1PR4 plays a minor role in lymphocyte trafficking, making it an attractive target for modulating immune responses within the tumor microenvironment without causing systemic immune suppression.^{[2][3]} Emerging research suggests that S1PR4 signaling can have multifaceted effects on anti-tumor immunity, influencing the function of T cells, macrophages, and dendritic cells.

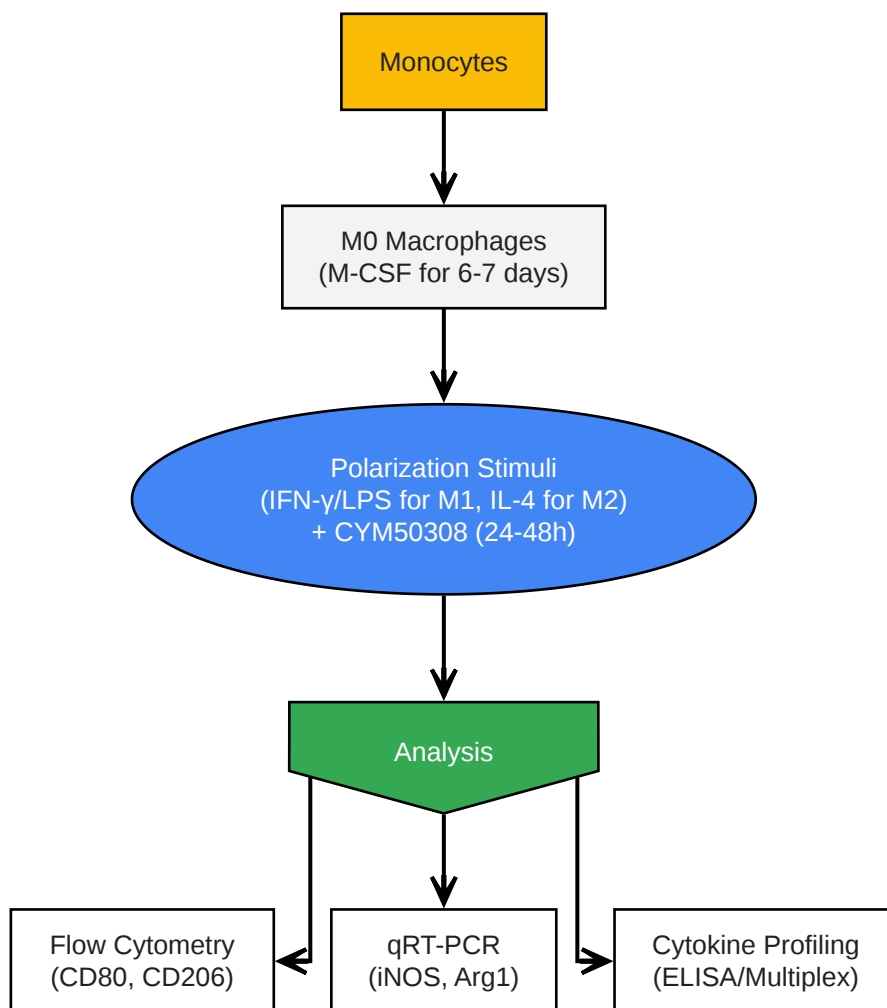
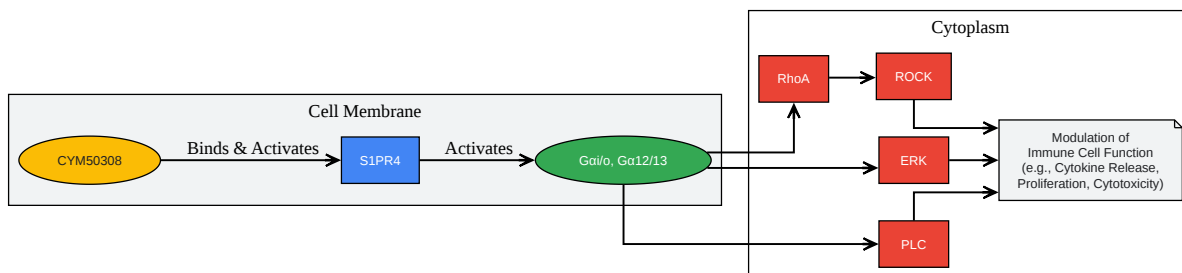
Quantitative Data Summary

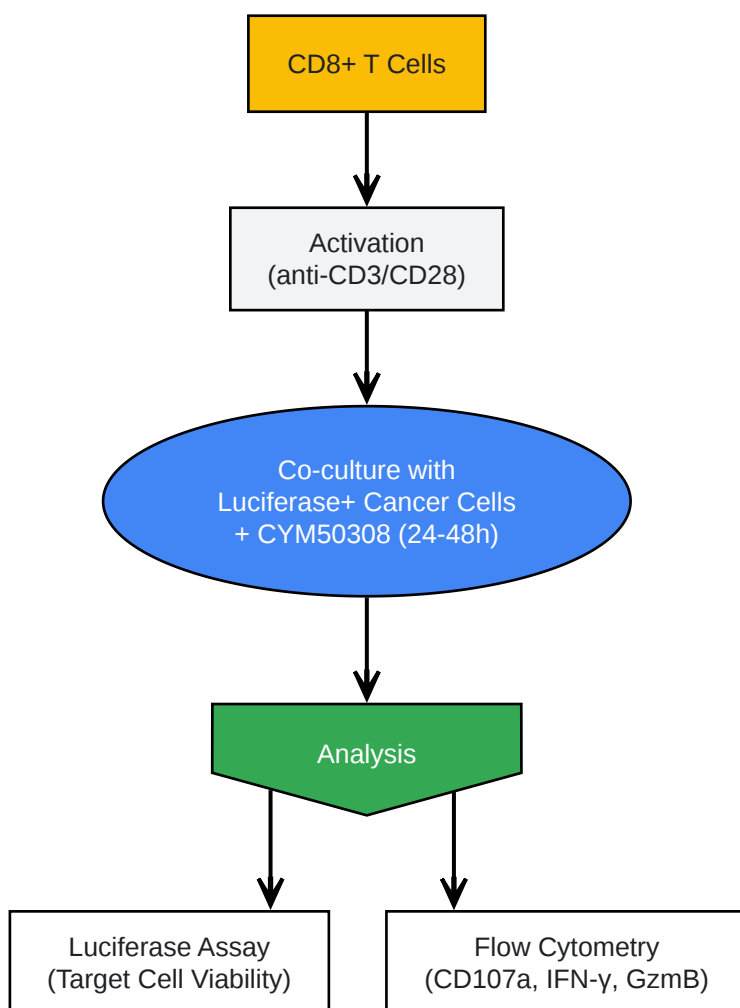
The following table summarizes the key in vitro activity of **CYM50308**.

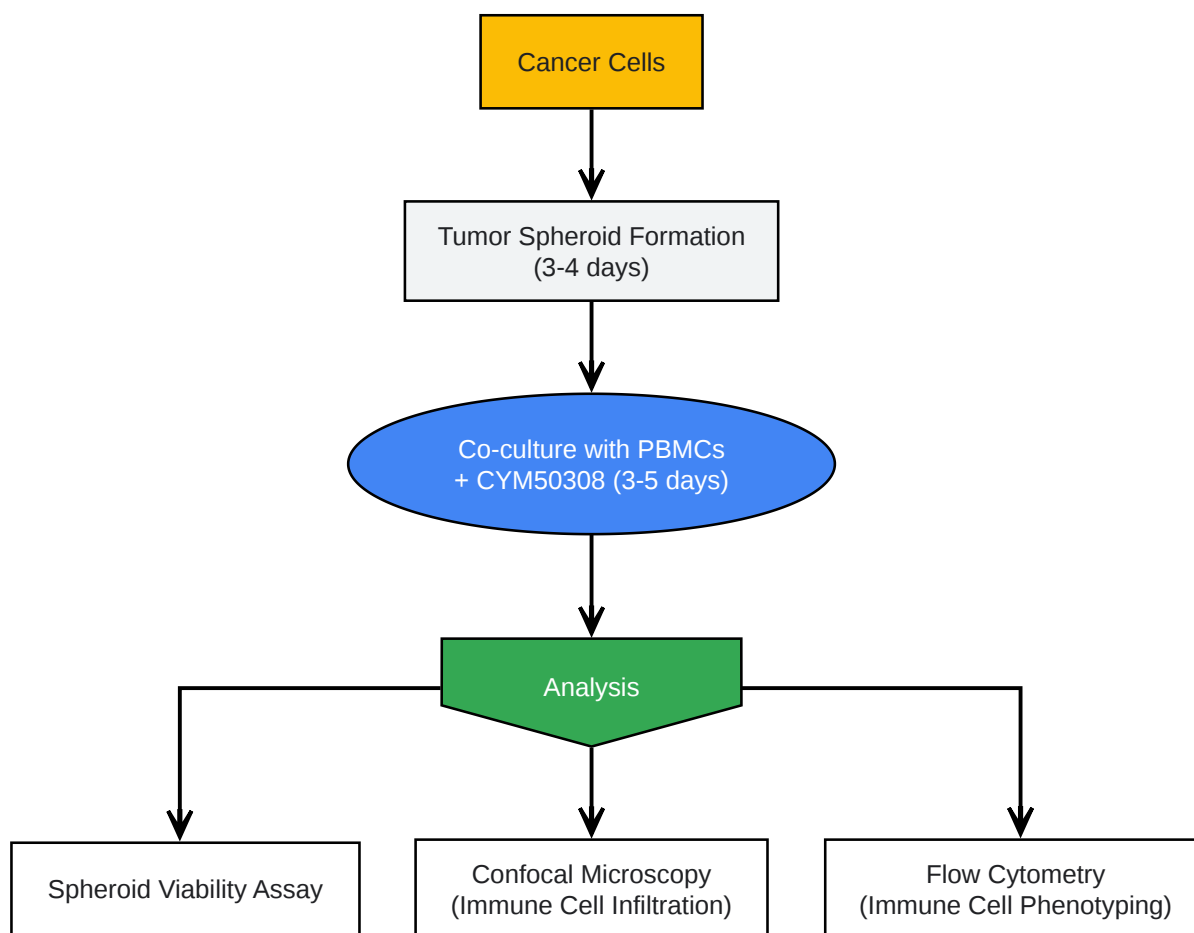
Parameter	Value	Receptor Target(s)	Notes
EC50	37.7 - 79.1 nM[4][5]	S1PR4	Potent agonistic activity.
Selectivity	>25 μ M for S1PR1, S1PR2, S1PR3	S1PR1, S1PR2, S1PR3	Highly selective for S1PR4 over other S1P receptors.
EC50 (S1P5)	2.1 μ M	S1P5	Moderate activity at higher concentrations.

Signaling Pathway

Activation of S1PR4 by **CYM50308** initiates downstream signaling cascades primarily through G α i, G α o, and G α 12/13 proteins. This can lead to the activation of the RhoA/ROCK pathway, influencing cytoskeletal dynamics, and can also modulate the activity of other critical signaling pathways such as ERK and PLC. In the context of cancer immunology, these pathways can impact immune cell proliferation, cytokine production, and effector functions.







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